

4-Fluoro-3,5-dimethylbenzaldehyde structure and molecular weight

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Compound of Interest

Compound Name: 4-Fluoro-3,5-dimethylbenzaldehyde

Cat. No.: B1314861

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An In-depth Technical Guide to 4-Fluoro-3,5-dimethylbenzaldehyde

This technical guide provides a comprehensive overview of **4-Fluoro-3,5-dimethylbenzaldehyde**, a fluorinated aromatic aldehyde. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. This document details the compound's core properties, provides illustrative experimental protocols, and includes a visualization of its chemical structure.

Core Properties and Data

4-Fluoro-3,5-dimethylbenzaldehyde is a substituted aromatic aldehyde. The presence of a fluorine atom and two methyl groups on the benzene ring influences its chemical reactivity and makes it a valuable intermediate in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.

Quantitative Data Summary

The key physicochemical properties of **4-Fluoro-3,5-dimethylbenzaldehyde** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₉ H ₉ FO	[1][2][3][4][5][6]
Molecular Weight	152.17 g/mol	[1][2][4]
CAS Number	363134-35-4	[1][2][3][4][6]
Physical Form	Solid	
SMILES	<chem>O=CC1=CC(C)=C(F)C(C)=C1</chem>	[1][4]

Chemical Structure

The structure of **4-Fluoro-3,5-dimethylbenzaldehyde** consists of a central benzene ring substituted with a formyl group (-CHO), a fluorine atom at position 4, and two methyl groups (-CH₃) at positions 3 and 5.

Caption: Chemical structure of **4-Fluoro-3,5-dimethylbenzaldehyde**.

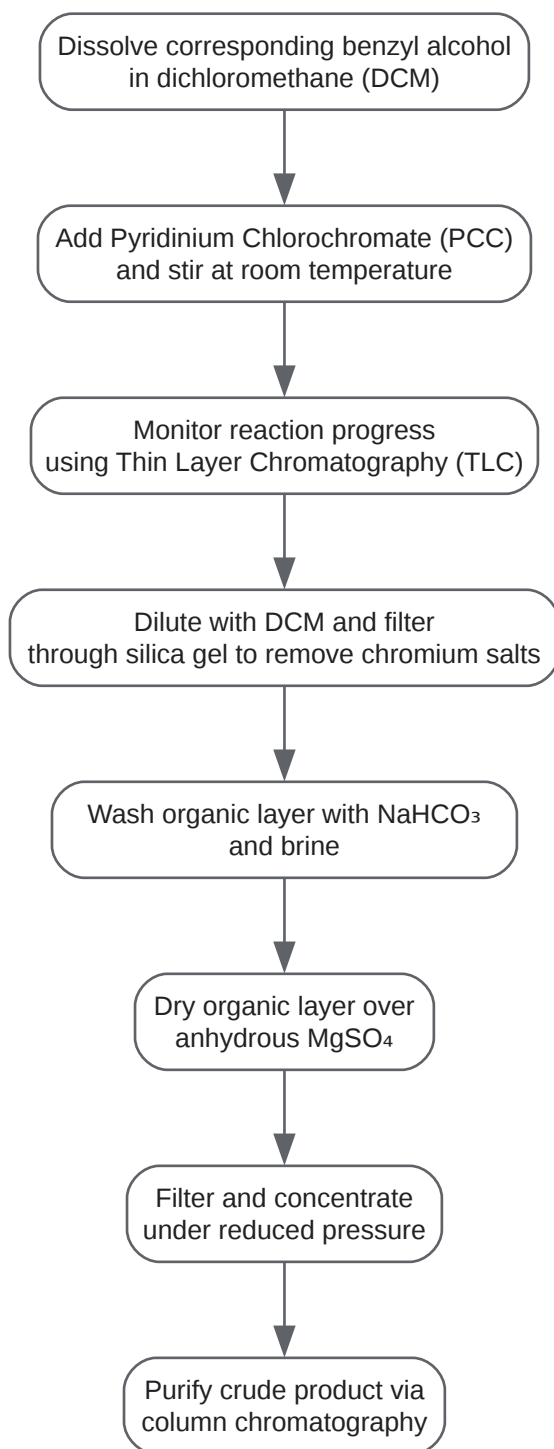
Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **4-Fluoro-3,5-dimethylbenzaldehyde** are not widely available in public literature, general methodologies for similar substituted benzaldehydes can be applied. The following protocols are illustrative and should be adapted and optimized based on specific laboratory conditions and safety standards.

General Synthesis of a Substituted Benzaldehyde (Illustrative)

The synthesis of aromatic aldehydes can often be achieved through the oxidation of the corresponding benzyl alcohol. A common method involves the use of a mild oxidizing agent like Pyridinium chlorochromate (PCC).

Workflow for Synthesis:



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Caption: General workflow for the synthesis of a substituted benzaldehyde.

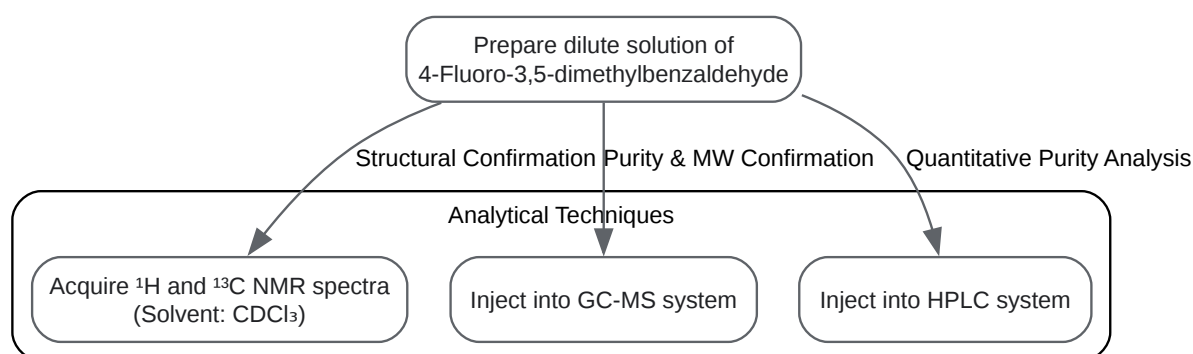
Detailed Steps:

- **Reaction Setup:** The corresponding substituted benzyl alcohol is dissolved in a suitable solvent, such as dichloromethane (DCM), in a reaction vessel.
- **Oxidation:** Pyridinium chlorochromate (PCC) is added to the solution, and the mixture is stirred at room temperature.
- **Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:** Upon completion, the reaction mixture is diluted with DCM and passed through a short plug of silica gel to remove chromium salts.
- **Extraction:** The organic layer is washed sequentially with a saturated sodium bicarbonate (NaHCO_3) solution and then with brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate (MgSO_4), filtered, and the solvent is removed under reduced pressure.
- **Purification:** The resulting crude product can be further purified by column chromatography on silica gel to yield the pure aldehyde.

Quality Control and Analysis

The identity and purity of the synthesized **4-Fluoro-3,5-dimethylbenzaldehyde** can be confirmed using standard analytical techniques.

General Analytical Workflow:



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Caption: General workflow for the analytical characterization of the compound.

Instrumentation and Methodology:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: A small sample of the compound is dissolved in a deuterated solvent (e.g., CDCl₃). ¹H NMR and ¹³C NMR spectra are acquired to confirm the chemical structure. The chemical shifts, signal integrations, and coupling patterns should be consistent with the structure of **4-Fluoro-3,5-dimethylbenzaldehyde**.
- Gas Chromatography-Mass Spectrometry (GC-MS): A dilute solution of the sample in a volatile organic solvent is prepared and injected into the GC-MS system. This technique helps to determine the purity of the compound and confirms its molecular weight from the mass spectrum.
- High-Performance Liquid Chromatography (HPLC): For precise quantitative purity analysis, a suitable HPLC method should be developed. This involves selecting an appropriate column, mobile phase, and detector to achieve good separation and quantification of the target compound and any impurities.

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